

2-Amino-4-chloropyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Amino-4-chloropyridine

Cat. No.: B016104

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Technical Guide: 2-Amino-4-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-4-chloropyridine**, a key building block in the synthesis of a wide range of pharmaceutical and agrochemical compounds. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and analysis, and illustrates its central role in synthetic chemistry.

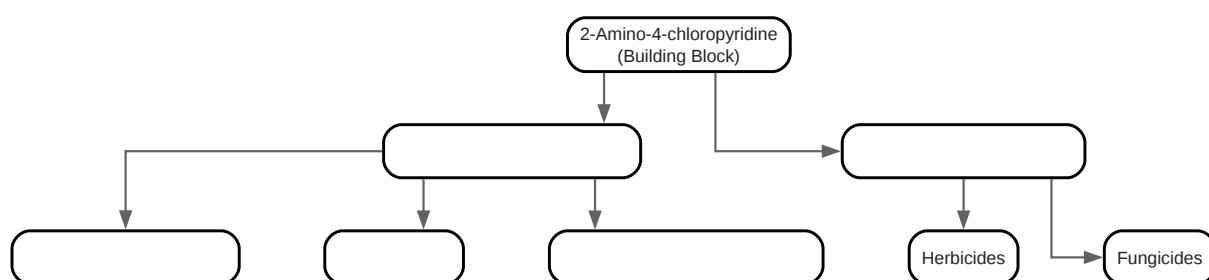
Core Compound Properties

2-Amino-4-chloropyridine is a substituted pyridine derivative with the chemical formula $C_5H_5ClN_2$. It is recognized for its utility as a versatile intermediate in organic synthesis.

Property	Value	Reference
CAS Number	19798-80-2	[1][2][3][4][5][6][7]
Molecular Weight	128.56 g/mol	[1][2][3][4][5][6][7]
Synonyms	4-Chloro-2-pyridinamine, 4-Chloro-pyridine-2-ylamine	[1][2]
Appearance	White to light brown crystalline powder	[2]
Melting Point	129 - 133 °C	[2]
Purity	≥ 99% (HPLC)	[2]
Storage Conditions	Store at 0 - 8 °C	[2]

Role in Synthetic Chemistry

2-Amino-4-chloropyridine serves as a critical starting material for the synthesis of more complex molecules, particularly in the development of kinase inhibitors and other therapeutic agents. Its chemical structure allows for diverse reactions to build novel compounds.[2][3][4]



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Caption: Synthetic utility of **2-Amino-4-chloropyridine**.

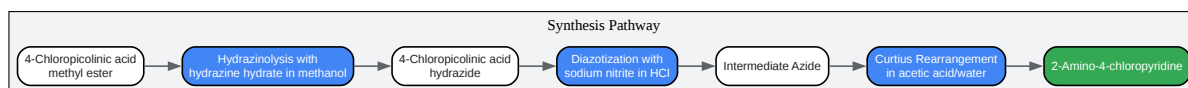
Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Amino-4-chloropyridine** are crucial for its application in research and development.

Synthesis of 2-Amino-4-chloropyridine

One documented method for the synthesis of **2-Amino-4-chloropyridine** involves a multi-step process starting from 4-chloropicolinic acid methyl ester.

Experimental Workflow



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Caption: Workflow for the synthesis of **2-Amino-4-chloropyridine**.

Detailed Protocol:

- **Synthesis of 4-chloropyridine-2-carbohydrazide:** To a solution of methyl 4-chloropicolinate hydrochloride in methanol, hydrazine hydrate is added. The resulting suspension is stirred for 2 hours. The precipitated hydrazide is then collected by filtration.
- **Formation of the Azide:** The collected hydrazide is dissolved in 1N hydrochloric acid and the solution is cooled to 0-5 °C. A solution of sodium nitrite in water is added dropwise, leading to the formation of a precipitate. After stirring for 15 minutes, the precipitate is collected by filtration and washed with water.
- **Rearrangement to 2-Amino-4-chloropyridine:** The moist precipitate (the azide intermediate) is combined with a mixture of acetic acid and water. This solution is heated on a steam bath until the evolution of gas ceases. The reaction mixture is then cooled to room temperature, and the pH is adjusted to 7. The resulting precipitate is collected via filtration.

- Purification: The crude product can be recrystallized from ethanol to yield **2-Amino-4-chloropyridine** as a white crystalline solid.

Synthesis of 2-Amino-4-chloropyridine Derivatives for Antimicrobial Screening

This protocol outlines the synthesis of Schiff base derivatives of **2-Amino-4-chloropyridine** for the evaluation of their antimicrobial activity.

Experimental Protocol:

A general method for synthesizing Schiff base derivatives involves the condensation reaction between **2-amino-4-chloropyridine** and various aldehydes.[8]

- A mixture of **2-amino-4-chloropyridine** (1 mmol) and a substituted aldehyde (1 mmol) is dissolved in ethanol.
- A catalytic amount of glacial acetic acid is added to the mixture.
- The reaction mixture is refluxed for a specified period, and the progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the precipitated solid is filtered, washed with cold ethanol, and dried.
- The final product can be further purified by recrystallization.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

An HPLC method can be developed for the analysis of **2-Amino-4-chloropyridine** and its derivatives to determine purity and quantify the compound in various matrices. The following is a starting point for method development, based on methods for similar compounds.

Parameter	Condition
Column	C18 column (e.g., 150 x 4.6 mm, 2.7 μ m)
Mobile Phase	Isocratic mixture of water (pH adjusted to 3 with orthophosphoric acid) and methanol (50:50, v/v)
Flow Rate	0.7 mL/min
Column Temperature	40°C
Detection	UV at 254 nm
Injection Volume	10 μ L

This method would require validation for specificity, linearity, accuracy, precision, and sensitivity (LOD/LOQ) for **2-Amino-4-chloropyridine** specifically.[9]

Applications in Drug Discovery and Agrochemicals

2-Amino-4-chloropyridine is a key intermediate in the synthesis of various biologically active compounds.

- **Pharmaceuticals:** It is a crucial building block for the synthesis of targeted therapies, including tyrosine kinase inhibitors, PI3K inhibitors, and aldosterone synthase inhibitors, which are investigated for the treatment of cancers and other diseases.[3][10]
- **Agrochemicals:** This compound is used in the formulation of herbicides and fungicides, contributing to crop protection and improved agricultural yields.[4] It is also a precursor to plant growth regulators.

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